

Personal protective equipment for handling Ru-(R,R)-Ms-DENEB

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Compound of Interest

Compound Name: Ru-(R,R)-Ms-DENEB

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Essential Safety and Handling Guide for Ru-(R,R)-Ms-DENEB

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of the ruthenium catalyst **Ru-(R,R)-Ms-DENEB**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information and Hazard Assessment

Ru-(R,R)-Ms-DENEB is an oxo-tethered ruthenium(II) complex, appearing as a powder, primarily used as a highly efficient catalyst for asymmetric hydrogenation.^[1] While a specific Safety Data Sheet (SDS) for **Ru-(R,R)-Ms-DENEB** is not readily available, data from closely related compounds and general knowledge of organometallic ruthenium complexes indicate several potential hazards.

Chemical Identification:

Property	Value
Chemical Name	Chloro[N-[(1R,2R)-2-[(S)-[2-[[[(1,2,3,4,5,6-η)-4-methylphenyl]methoxy]ethyl]amino-κN]-1,2-diphenylethyl]methanesulfonamidato-κN]ruthenium
Synonym(s)	(R,R)-Ms-DENEB™
CAS Number	1333981-86-4[1]
Molecular Formula	C ₂₅ H ₂₉ ClN ₂ O ₃ RuS[1]
Molecular Weight	574.10 g/mol [1]

Known and Inferred Hazards:

Based on information for similar compounds such as (R,R)-Ts-DENEB, the following hazards should be considered[2]:

- Combustible Solid: Classified under Storage Class 11 for combustible solids.[1]
- Health Hazards: May cause damage to organs through prolonged or repeated exposure. It is also suspected of causing cancer.[2]
- Environmental Hazards: Harmful to aquatic life with long-lasting effects. It has a Water Hazard Class (WGK) of 3, indicating it is highly hazardous to water.[1]
- Acute Hazards: While not explicitly stated for this compound, similar organometallic powders can cause skin and eye irritation. Inhalation of dust should be avoided.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for handling **Ru-(R,R)-Ms-DENEB**. The following table summarizes the required equipment.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Goggles	Chemical splash goggles are required at all times when handling the compound.
Face Shield	Recommended when handling larger quantities or when there is a risk of splashing.	
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Inspect gloves for any tears or punctures before use. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned.
Apron	A chemically resistant apron should be worn over the lab coat.	
Respiratory Protection	Fume Hood	All handling of the solid compound must be conducted in a certified chemical fume hood.
Respirator	If there is a potential for dust generation outside of a fume hood, a NIOSH-approved respirator with a particulate filter is required.	

Experimental Protocols: Handling and Disposal

3.1. General Handling and Weighing

All operations involving the solid form of **Ru-(R,R)-Ms-DENEB** must be performed within a certified chemical fume hood to minimize inhalation exposure.

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within the fume hood by lining it with absorbent, disposable bench paper.
- **Weighing:** Use an analytical balance inside the fume hood or a dedicated weighing enclosure. Handle the powder carefully to avoid generating dust. Use anti-static weighing dishes if available.
- **Transfer:** When transferring the solid, use a spatula or other appropriate tool. Avoid pouring the powder directly from the bottle.
- **Spills:** In case of a small spill, carefully clean the area with a damp cloth or absorbent paper (avoid dry sweeping which can generate dust). Place all contaminated materials in a sealed bag for hazardous waste disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.

3.2. Reaction Setup and Quenching

- **Inert Atmosphere:** As an organometallic catalyst, **Ru-(R,R)-Ms-DENEB** should be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation, especially if it is sensitive to air or moisture.
- **Reaction Quenching:** At the end of the reaction, the catalyst must be properly quenched. A common procedure involves the slow addition of a protic solvent like isopropanol or methanol to the reaction mixture, followed by water. This should be done cautiously, especially if reactive intermediates are present.

3.3. Waste Disposal Plan

All waste containing **Ru-(R,R)-Ms-DENEB** must be treated as hazardous waste.

- **Solid Waste:** Contaminated consumables (gloves, bench paper, weighing dishes, etc.) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.

- **Liquid Waste:** The quenched reaction mixture and any solvent rinses should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Disposal:** All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local and national regulations.

Visualized Workflow

The following diagram illustrates the standard operational workflow for handling **Ru-(R,R)-Ms-DENEB**, from preparation to disposal.

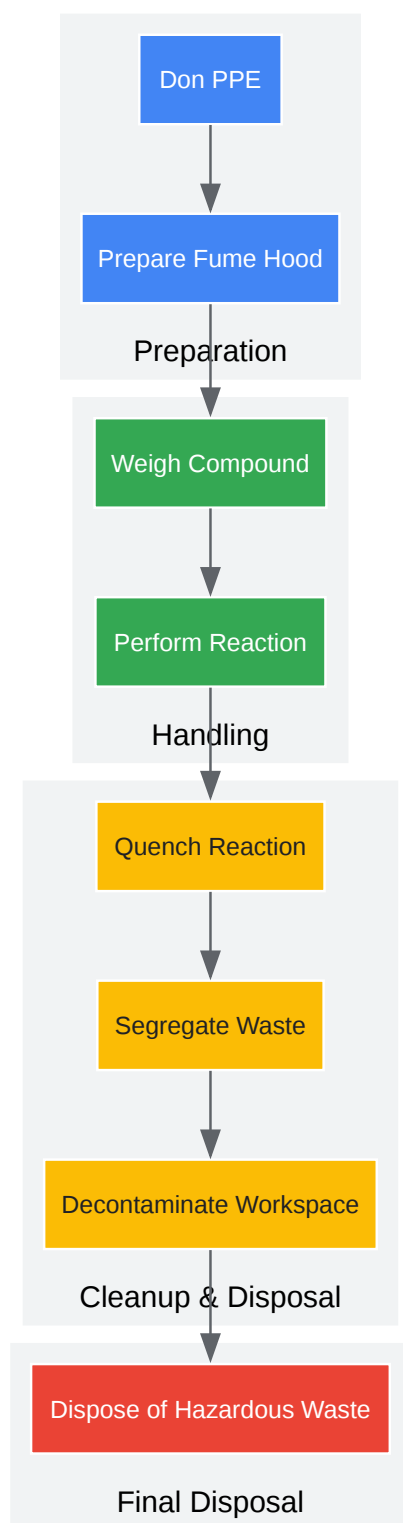


Figure 1: Standard Workflow for Handling Ru-(R,R)-Ms-DENEB

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Caption: Workflow for **Ru-(R,R)-Ms-DENEB** handling.

This guide provides a framework for the safe handling of **Ru-(R,R)-Ms-DENEB**. Always consult your institution's specific safety protocols and the latest safety information before beginning any work.

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References

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- 2. (R,R)-Ts-DENEB(regR) 1333981-84-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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